

Enprofylline solvent compatibility experimental protocols

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Enprofylline

CAS No.: 41078-02-8

Cat. No.: S527190

[Get Quote](#)

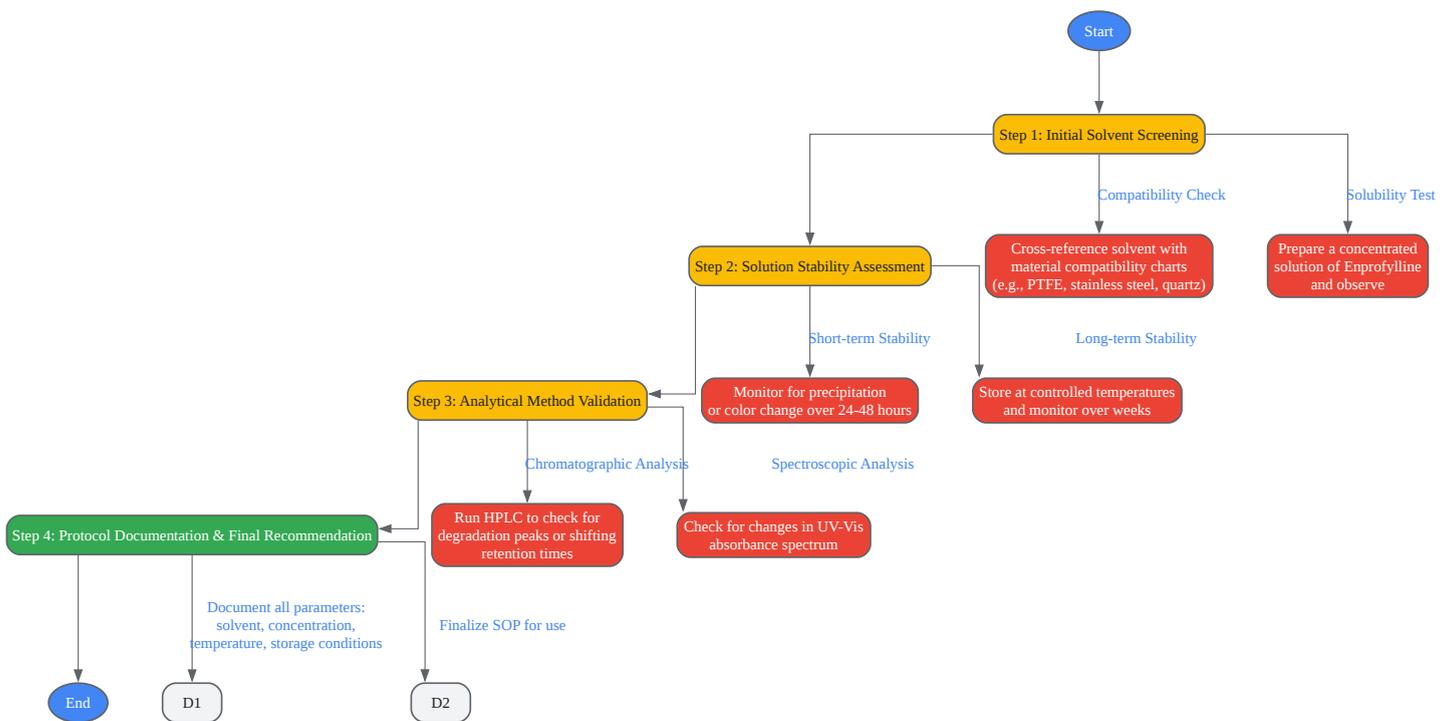
Enprofylline: Chemical and Physical Properties

The table below summarizes the key identified properties of **Enprofylline** that are relevant for solvent selection [1].

Property	Value / Description
Chemical Formula	$C_8H_{10}N_4O_2$ [1]
IUPAC Name	3-propyl-2,3,6,7-tetrahydro-1H-purine-2,6-dione [1]
Average Molecular Weight	194.19 g/mol [1]
Water Solubility	1200 mg/L (Experimental) [1]
logP	0.33 (Experimental) [1]
Melting Point	287-289 °C [1]
Synonym	3-propylxanthine [2]

Framework for Developing Solvent Compatibility Protocols

Since direct protocols are unavailable, you can establish reliable in-house methods by adapting standard solvent compatibility frameworks. The following workflow outlines a systematic approach for testing and validating solvents for use with **enprofylline** in analytical applications, such as when preparing standard solutions for HPLC or UV-Vis spectroscopy.



Click to download full resolution via product page

Key Considerations for the Workflow

- **Initial Solvent Screening:** Start by consulting chemical compatibility charts to ensure the solvent won't damage your analytical equipment (e.g., HPLC seals, tubing, or quartz cuvettes) [3] [4]. Common HPLC solvents like acetonitrile and methanol are often compatible with system materials, but always verify [5].
- **Solution Stability Assessment:** After confirming solubility, you must assess the chemical stability of **enprofylline** in the solvent over time. Look for signs of precipitation or chemical degradation.
- **Analytical Method Validation:** The most critical step is to use analytical techniques to confirm that the **enprofylline** has not degraded. The presence of new peaks in HPLC or a change in the UV-Vis spectrum indicates that the solvent is not compatible for your application [3].

Troubleshooting Guide and FAQs

Based on general laboratory practices, here are some common issues and solutions you might encounter.

Issue	Possible Cause	Suggested Solution
Low / Inconsistent Solubility	Solvent polarity mismatch.	Test solvent mixtures (e.g., Water/Methanol). Pre-solubilize in a small amount of DMSO before diluting.
Precipitation Over Time	Solution instability, temperature change.	Ensure storage at constant temperature. Increase solvent volume (reduce concentration). Change solvent system.
New Peaks in HPLC	Chemical degradation of Enprofylline.	Use a more inert solvent (e.g., avoid strong acids/bases). Prepare fresh solutions immediately before analysis.
Abnormal Absorbance Spectra	Solvent interaction or cuvette damage.	Ensure solvent is spectroscopically grade. Verify solvent compatibility with quartz cuvettes [3].

Frequently Asked Questions

- **What is the primary safety consideration when working with enprofylline solutions?** While the pharmacological profile of **enprofylline** is established, always treat laboratory chemicals with caution. Use appropriate personal protective equipment (PPE) like gloves and safety glasses. Refer to the material safety data sheet (MSDS) for the specific salt form of **enprofylline** you are using.
- **We are using UV-Vis spectroscopy. How can we prevent damaging our quartz cuvettes?** Quartz is susceptible to etching and damage from certain solvents. Always consult a solvent-cuvette compatibility chart. Generally, avoid strong alkalis, concentrated phosphoric acid, and especially hydrofluoric acid, which rapidly dissolves quartz. Even with compatible solvents, ensure proper cleaning and drying after use [3].
- **A client has requested analysis in a specific solvent. What is the first step?** First, perform a small-scale compatibility test. Check the solvent's compatibility with your entire analytical flow path (column, tubing, seals). Then, run a blank injection of the solvent and a small test injection of an **enprofylline** standard to check for column retention time stability, peak shape, and any signs of system contamination or damage [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. : Uses, Interactions, Mechanism of... | DrugBank Online Enprofylline [go.drugbank.com]
2. [sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical...](https://sciencedirect.com/topics/pharmacology-toxicology-and-pharmaceutical-science/enprofylline) [sciencedirect.com]
3. How to Implement Solvent for Quartz... Compatibility Protocols [toquartz.com]
4. Chemical Compatibility Chart [walchem.com]
5. Column/solvent compatibility [chromforum.org]

To cite this document: Smolecule. [Enprofylline solvent compatibility experimental protocols].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b527190#enprofylline-solvent-compatibility-experimental-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com